

Navigating the Safe Disposal of Evacetrapib: A Procedural Guide

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Compound of Interest

Compound Name: *Evacetrapib*

Cat. No.: *B612230*

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For researchers, scientists, and drug development professionals handling **Evacetrapib**, a potent investigational inhibitor of the cholesteryl ester transfer protein (CETP), ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility.[1][2][3][4] Although the development of **Evacetrapib** was discontinued after clinical trials did not show cardiovascular benefits, its use in research settings necessitates a clear understanding of its handling and disposal requirements.[1][4][5] This guide provides essential, step-by-step procedural information for the safe disposal of **Evacetrapib**, aligning with general best practices for hazardous pharmaceutical waste management.

Chemical and Safety Data Overview

Evacetrapib is identified as a substance that is harmful if swallowed and is suspected of damaging fertility.[6][7] Furthermore, it is classified as very toxic to aquatic life with long-lasting effects.[6][7] These characteristics underscore the importance of preventing its release into the environment.

Identifier	Value
Chemical Name	Evacetrapib
CAS Number	1186486-62-3
Molecular Formula	C31H36F6N6O2
Molar Mass	638.659 g/mol
GHS Hazard Statements	H302: Harmful if swallowedH361: Suspected of damaging fertility or the unborn childH400: Very toxic to aquatic lifeH410: Very toxic to aquatic life with long lasting effects

This data is compiled from multiple safety data sheets.[\[1\]](#)[\[6\]](#)[\[7\]](#)

Step-by-Step Disposal Protocol for Evacetrapib

The following protocol outlines the necessary steps for the safe and compliant disposal of **Evacetrapib** waste, including pure compounds, contaminated labware, and solutions.

Step 1: Personal Protective Equipment (PPE)

Before handling **Evacetrapib** for disposal, ensure appropriate PPE is worn to minimize exposure risks.

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are mandatory.
- **Eye Protection:** Safety glasses or goggles should be worn at all times.
- **Lab Coat:** A standard laboratory coat is required to protect clothing and skin.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a properly fitted respirator should be used.[\[8\]](#)

Step 2: Waste Segregation and Collection

Proper segregation of **Evacetrapib** waste is crucial to prevent cross-contamination and ensure it is handled by the appropriate disposal stream.

- Solid Waste:
 - Collect unused or expired **Evacetrapib** powder, contaminated personal protective equipment (gloves, etc.), and disposable labware (e.g., weigh boats, pipette tips) in a dedicated, clearly labeled hazardous waste container.
 - The container must be sealable, leak-proof, and made of a material compatible with the chemical.
- Liquid Waste:
 - Aqueous and solvent-based solutions containing **Evacetrapib** should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container.
 - Avoid mixing **Evacetrapib** waste with other chemical waste streams unless compatibility has been confirmed.
- Sharps Waste:
 - Needles, syringes, or other sharps contaminated with **Evacetrapib** must be disposed of in a designated, puncture-proof sharps container that is also labeled as containing hazardous pharmaceutical waste.

Step 3: Labeling of Waste Containers

All waste containers must be accurately and clearly labeled to ensure proper handling and disposal.

- The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**Evacetrapib**"
 - The specific hazards (e.g., "Toxic," "Aquatic Hazard")
 - The date the waste was first added to the container.

- The laboratory or department generating the waste.

Step 4: Storage of Hazardous Waste

Pending disposal, **EvacetrapiB** waste must be stored safely.

- Store waste containers in a designated, secure area away from general laboratory traffic.
- Ensure the storage area is well-ventilated.
- Secondary containment (e.g., a larger, chemically resistant bin) is recommended to contain any potential leaks or spills.
- Follow institutional guidelines regarding the maximum allowable time for waste accumulation.

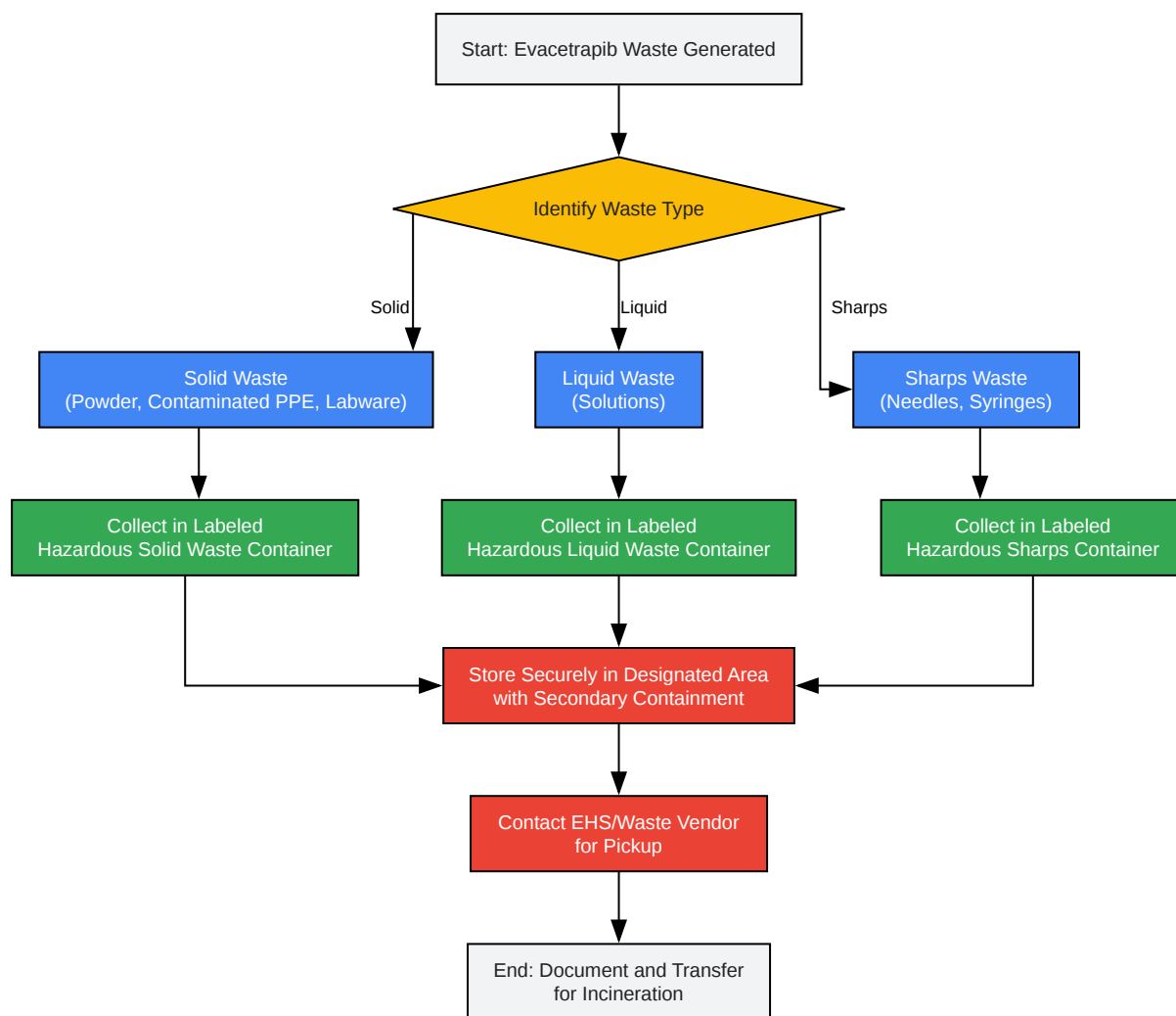
Step 5: Final Disposal

The ultimate disposal of **EvacetrapiB** must be conducted by a licensed hazardous waste disposal company.

- Never dispose of **EvacetrapiB** down the drain or in the regular trash.^{[8][9][10]} This is critical to prevent contamination of water systems due to its high aquatic toxicity.^{[6][7]}
- Arrange for a scheduled pickup with your institution's environmental health and safety (EHS) office or a contracted waste disposal vendor.
- Ensure all required documentation for the waste manifest is completed accurately.
- The recommended method of disposal is incineration at an approved and licensed hazardous waste facility.^[11]

Experimental Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **EvacetrapiB** waste in a laboratory setting.



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Caption: Workflow for the safe segregation and disposal of **Evacetrapib** waste.

By adhering to these procedures, laboratory professionals can ensure the safe handling and disposal of **Evacetrapib**, protecting both personnel and the environment. Always consult your institution's specific environmental health and safety guidelines for any additional requirements.

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